

lead chloride solubility in water and organic solvents

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Compound of Interest

Compound Name: Lead chloride

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An In-depth Technical Guide to the Solubility of Lead(II) Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of lead(II) chloride (PbCl_2) in water and various organic solvents. The document details quantitative solubility data, experimental protocols for its determination, and a visual representation of the experimental workflow, designed to be a critical resource for laboratory and development settings.

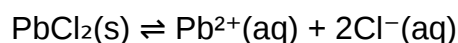
Executive Summary

Lead(II) chloride is an inorganic compound of significant interest in various chemical and pharmaceutical processes. Its solubility is a crucial physical property that dictates its behavior in solution, affecting reaction kinetics, bioavailability, and environmental fate. This guide consolidates solubility data from various sources, presenting it in an accessible format for researchers. While PbCl_2 is poorly soluble in cold water, its solubility increases significantly with temperature.^[1] It is generally insoluble in alcohols and other non-polar organic solvents but shows appreciable solubility in specific polar aprotic solvents and in aqueous solutions containing chloride ions due to complex formation.^{[2][3][4]}

Solubility of Lead(II) Chloride in Water

The solubility of lead(II) chloride in water is strongly dependent on temperature. It is considered sparingly soluble in cold water and demonstrates a marked increase in solubility as the

temperature rises.[1][5] This property is often exploited in qualitative inorganic analysis for the separation of lead ions. The dissolution in water is an equilibrium process represented by the equation:



The solubility product constant (K_{sp}) for this equilibrium at 20-25°C is approximately 1.6×10^{-5} to 1.7×10^{-5} . [1][4][6]

Table 2.1: Quantitative Solubility of PbCl₂ in Water at Various Temperatures

Temperature (°C)	Solubility (g / 100 g H ₂ O)	Molar Solubility (mol/L)
0	0.67	~0.024
20	0.99	~0.036
40	1.45	~0.052
60	1.98	~0.071
80	2.62	~0.094
100	3.31 - 3.2	~0.119

Data sourced from multiple references, including[4][5]. Molar solubility is calculated based on the g/100g value and the molar mass of PbCl₂ (278.10 g/mol).

Solubility of Lead(II) Chloride in Organic Solvents

The solubility of lead(II) chloride in organic solvents is more varied and depends heavily on the solvent's polarity and its ability to form complexes with lead ions. Generally, it is insoluble in alcohols and non-polar hydrocarbons.[2][4][7] However, it exhibits solubility in certain polar aprotic solvents, particularly those that can act as ligands.

Table 3.1: Solubility of PbCl₂ in Various Organic and Other Solvents

Solvent	Chemical Formula	Solubility	Notes
Ethanol	C_2H_5OH	Insoluble	Generally cited as insoluble in alcohols. [2] [3] [4]
Methanol	CH_3OH	Insoluble	Similar to ethanol, considered insoluble.
Acetone	$(CH_3)_2CO$	Insoluble	Not a suitable solvent for $PbCl_2$.
Diethyl Ether	$(C_2H_5)_2O$	Insoluble	As a non-polar ether, it does not effectively solvate the ions.
Dimethyl Sulfoxide (DMSO)	$(CH_3)_2SO$	Soluble (e.g., 10 g / 100 cc)	DMSO is an effective solvent for $PbCl_2$ and other inorganic salts. [8] [9] [10] [11] [12]
N,N-Dimethylformamide (DMF)	$(CH_3)_2NC(O)H$	Sparingly Soluble / Insoluble	Often requires heating or co-solvents like DMSO to achieve dissolution. [9] [11]
Glycerol	$C_3H_8O_3$	Soluble (dissolves slowly)	A polar protic solvent capable of dissolving $PbCl_2$. [11]
Pyridine	C_5H_5N	Soluble	Can dissolve $PbCl_2$. [11]
Dilute HCl	HCl (aq)	Slightly Soluble	Solubility increases in concentrated HCl due to the formation of the tetrachloroplumbate(II) complex ion, $[PbCl_4]^{2-}$. [4] [13]
Ammonia	NH_3 (aq)	Slightly Soluble	[3] [4]

Alkali Hydroxides	e.g., NaOH (aq)	Soluble	Dissolves due to the formation of hydroxo complexes. [2] [4]
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Experimental Protocol: Determination of Solubility by the Shake-Flask Conductometric Method

This protocol details a reliable method for determining the solubility of a sparingly soluble salt like lead(II) chloride in a given solvent by creating a saturated solution and measuring its conductivity.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Principle

The solubility of a sparingly soluble salt can be determined by measuring the electrical conductivity of its saturated solution. The conductivity of the solution is directly related to the concentration of the dissolved ions. By measuring the specific conductance of the saturated solution and knowing the molar ionic conductances, the molar concentration (i.e., solubility) can be calculated.

Apparatus and Reagents

- Apparatus:
 - Conductivity meter and conductivity cell
 - Thermostatic water bath for temperature control
 - Conical flasks with stoppers
 - Magnetic stirrer and stir bars
 - Analytical balance
 - Filtration apparatus (e.g., syringe filters with a pore size of 0.22 μm) or centrifuge
 - Volumetric flasks and pipettes

- Reagents:
 - High-purity lead(II) chloride (PbCl_2) powder
 - High-purity solvent (e.g., deionized water, DMSO)
 - Standard potassium chloride (KCl) solution (e.g., 0.02 M) for cell constant determination

Procedure

- Cell Constant Determination:
 - Rinse the conductivity cell thoroughly with deionized water and then with the standard 0.02 M KCl solution.
 - Measure the conductance of the 0.02 M KCl solution at a precisely controlled temperature (e.g., 25°C).
 - Calculate the cell constant (K_{cell}) using the known specific conductivity (κ) of the standard KCl solution.
 - $K_{\text{cell}} = \kappa_{\text{KCl}} / G_{\text{measured}}$ (where G is the measured conductance).
- Preparation of Saturated Solution:
 - Add an excess amount of solid PbCl_2 to a conical flask containing a known volume of the chosen solvent. "Excess" ensures that undissolved solid remains after equilibrium is reached.
 - Stopper the flask, place it in the thermostatic water bath set to the desired temperature, and stir the suspension vigorously using a magnetic stirrer.
- Equilibration:
 - Allow the suspension to stir for a sufficient period to reach equilibrium (typically 24-48 hours). The presence of undissolved solid should be visible.[\[16\]](#)
- Sample Separation:

- Stop the stirring and allow the solid to settle.
- Carefully withdraw a sample of the supernatant liquid without disturbing the solid residue. It is critical to ensure no solid particles are transferred. This is best achieved by filtering the sample through a syringe filter that has been pre-warmed to the experimental temperature. Alternatively, centrifugation can be used to separate the solid.[\[16\]](#)
- Conductivity Measurement:
 - Rinse the conductivity cell with a small amount of the saturated solution before filling it for the measurement.
 - Measure the conductance of the saturated PbCl_2 solution at the same temperature used for equilibration.
 - Also, measure the conductance of the pure solvent used, as this background must be subtracted.

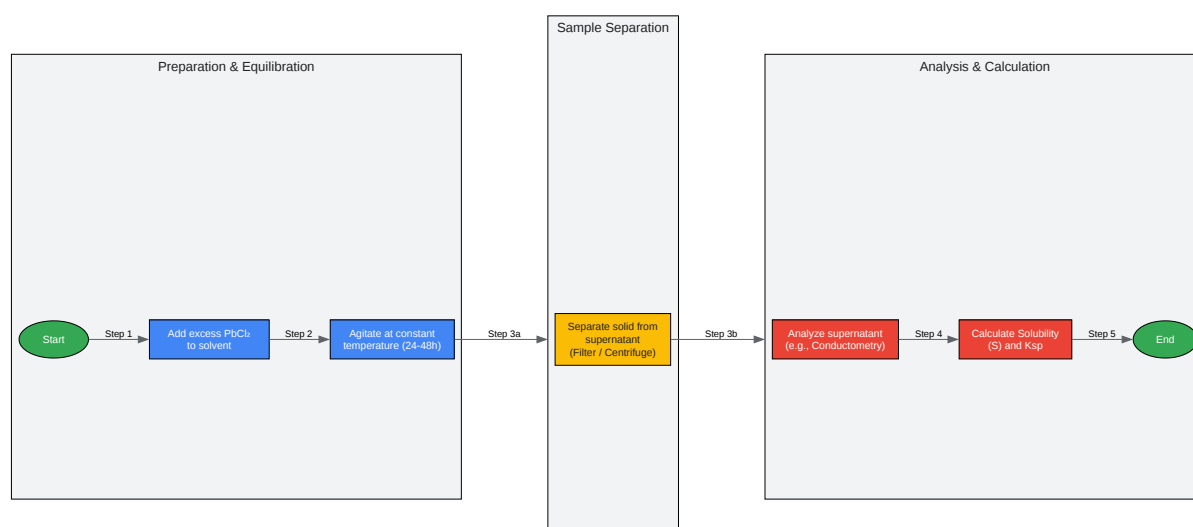
Calculation of Solubility

- Specific Conductance of Solution: Calculate the specific conductance of the saturated solution (κ_{sol}) using the measured conductance (G_{sol}) and the cell constant:
 - $\kappa_{\text{sol}} = K_{\text{cell}} * G_{\text{sol}}$
- Corrected Specific Conductance: Subtract the specific conductance of the pure solvent (κ_{solvent}) from that of the solution to get the conductance due to the dissolved salt (κ_{PbCl_2}):
 - $\kappa_{\text{PbCl}_2} = \kappa_{\text{sol}} - \kappa_{\text{solvent}}$
- Molar Solubility: Calculate the molar solubility (S) using the limiting molar conductivity (Λ^0) of PbCl_2 :
 - $S = (1000 * \kappa_{\text{PbCl}_2}) / \Lambda^0_{\text{PbCl}_2}$
 - $\Lambda^0_{\text{PbCl}_2}$ is the sum of the limiting molar ionic conductivities of the ions: $\Lambda^0_{\text{PbCl}_2} = \lambda^0(\text{Pb}^{2+}) + 2 * \lambda^0(\text{Cl}^-)$. These values must be obtained from literature for the specific

solvent and temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of lead(II) chloride solubility as described in the protocol above.



Experimental Workflow for Solubility Determination

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Caption: A flowchart of the key stages for determining the solubility of a sparingly soluble salt.

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